

GHS Hazard Classification of 2-(2-(Allyloxy)ethoxy)ethanol: A Technical Overview

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Compound of Interest

Compound Name: 2-(2-(Allyloxy)ethoxy)ethanol

Cat. No.: B084680

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Langen, Germany – December 30, 2025 – This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2-(2-(Allyloxy)ethoxy)ethanol** (CAS: 15075-50-0). This document is intended for researchers, scientists, and professionals in drug development and chemical safety.

GHS Hazard Classification

Based on available data, **2-(2-(Allyloxy)ethoxy)ethanol** is classified under the GHS framework. The primary hazard identified is serious eye irritation.

Summary of Classification

The aggregated GHS information from notifications to the ECHA C&L Inventory provides a harmonized classification for **2-(2-(Allyloxy)ethoxy)ethanol**.^{[1][2]}

Table 1: GHS Classification of 2-(2-(Allyloxy)ethoxy)ethanol

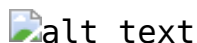
Hazard Class	Hazard Category	Hazard Statement
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation

Source: ECHA C&L Inventory[1][2]

GHS Label Elements

The following label elements are associated with the GHS classification of this substance:

- Pictogram:



- Signal Word: Warning
- Hazard Statement: H319 - Causes serious eye irritation.[1][2]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.
 - P280: Wear eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P337+P313: If eye irritation persists: Get medical advice/attention.

Toxicological Data Summary

Detailed experimental data for **2-(2-(Allyloxy)ethoxy)ethanol** is not readily available in the public domain. The GHS classification is based on notifications from companies to the ECHA C&L Inventory. For related glycol ethers, a range of toxicological effects have been observed, but direct read-across for specific endpoints requires careful consideration of chemical structure and reactivity.

Eye Irritation

The classification of **2-(2-(Allyloxy)ethoxy)ethanol** as a serious eye irritant (Category 2A) indicates that it can cause significant, but reversible, eye irritation upon contact.[1][2] This classification is typically based on results from in vivo studies, such as the Draize rabbit eye test (OECD TG 405), or validated in vitro alternatives. While specific study results for this

chemical were not located, the classification implies that exposure would likely lead to redness, swelling, and other signs of irritation that persist for more than 24 hours.

Skin Irritation

No harmonized GHS classification for skin irritation is available for **2-(2-(Allyloxy)ethoxy)ethanol**. A study conducted according to OECD Guideline 404 on a similar substance reported no dermal reaction in rabbits, leading to a classification of 'non-irritant'.^[1] However, without specific data for **2-(2-(Allyloxy)ethoxy)ethanol**, a definitive conclusion on its skin irritation potential cannot be made.

Acute Toxicity

Quantitative data on the acute oral, dermal, or inhalation toxicity of **2-(2-(Allyloxy)ethoxy)ethanol** is limited. For some glycol ethers, acute exposure to high levels has been associated with effects such as narcosis, pulmonary edema, and damage to the liver and kidneys.^[3] One acute oral toxicity study on a related compound reported a low order of toxicity with a median lethal dose (LD50) greater than 5000 mg/kg in rats.^[4]

Skin Sensitization

There is no available data to classify **2-(2-(Allyloxy)ethoxy)ethanol** as a skin sensitizer.

Genotoxicity

No data on the genotoxic potential of **2-(2-(Allyloxy)ethoxy)ethanol** was identified.

Carcinogenicity

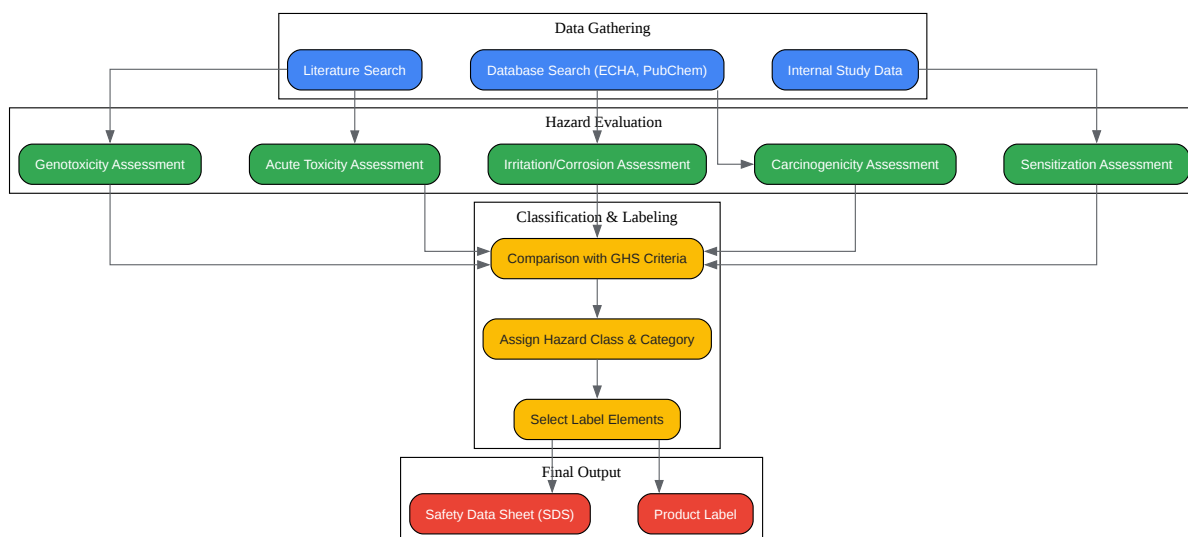
There is no information available on the carcinogenic potential of **2-(2-(Allyloxy)ethoxy)ethanol**.^[3]

Experimental Protocols

Detailed experimental protocols for the studies that form the basis of the GHS classification for **2-(2-(Allyloxy)ethoxy)ethanol** are not publicly available. However, standardized OECD Test Guidelines are typically followed for regulatory purposes.

General Workflow for GHS Hazard Classification

The process of classifying a chemical under GHS involves a systematic evaluation of available data against established criteria.



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Caption: General workflow for GHS hazard classification.

Signaling Pathways

Currently, there is no publicly available information on the specific signaling pathways involved in the toxicological effects of **2-(2-(Allyloxy)ethoxy)ethanol**. For many irritants, the underlying mechanism involves the activation of inflammatory pathways in the affected tissues.

Conclusion

The primary GHS hazard classification for **2-(2-(Allyloxy)ethoxy)ethanol** is Serious Eye Irritation Category 2A (H319).[1][2] This classification is based on notifications to the ECHA C&L Inventory. A significant lack of publicly available, detailed experimental data for this specific substance prevents a more in-depth analysis of other potential hazards. Professionals handling this chemical should adhere to the safety precautions outlined in the safety data sheet, with a particular focus on preventing eye contact. Further testing would be required to fully characterize the toxicological profile of **2-(2-(Allyloxy)ethoxy)ethanol**.

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